

N-(2,3-Epoxypropyl)phthalimide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-(2,3-Epoxypropyl)phthalimide**

Cat. No.: **B140011**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-(2,3-Epoxypropyl)phthalimide** (CAS No. 5455-98-1), a key intermediate in pharmaceutical and polymer synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Classification

N-(2,3-Epoxypropyl)phthalimide is classified as a hazardous chemical. The primary hazards are serious eye damage, potential skin sensitization, and suspected genetic defects.[\[1\]](#)[\[2\]](#)

GHS Classification

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Serious Eye Damage/Irritation	1	H318	Danger	Causes serious eye damage. [1] [2] [3]
Skin Sensitization	1	H317	Warning	May cause an allergic skin reaction. [1] [2]
Germ Cell Mutagenicity	2	H341	Warning	Suspected of causing genetic defects. [1] [2] [3]
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation. [3]
Specific Target Organ Toxicity (Single Exposure)	3	H335	Warning	May cause respiratory irritation. [3]

GHS Pictograms

The following pictograms are associated with **N-(2,3-Epoxypropyl)phthalimide**:

- Corrosion (GHS05): Indicating the risk of serious eye damage.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Health Hazard (GHS08): Highlighting the potential for germ cell mutagenicity.
- Exclamation Mark (GHS07): Warning of skin sensitization and irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	$C_{11}H_9NO_3$ [7][8][9]
Molecular Weight	203.19 g/mol [7][8][9]
Appearance	White to off-white solid/powder.[10][11]
Melting Point	92 - 98 °C[12][13]
Boiling Point	341.49 °C (estimated)[12]
Solubility	Insoluble in water.[13] Soluble in Chloroform and Ethyl Acetate.[14]
Vapor Pressure	5.38E-05 mmHg at 25°C[14]
Flash Point	Not available.[3][12]

Toxicological Information

N-(2,3-Epoxypropyl)phthalimide has been shown to cause adverse health effects in toxicological studies.

Acute Toxicity

Route of Exposure	Species	Value
Oral	Rat	LD ₅₀ : 4700 mg/kg[12]
Inhalation	Rat	LC _{Lo} : 4400 mg/m ³ /4h[10]

Irritation and Sensitization

- Eye Irritation: Causes serious and potentially irreversible eye damage.[10][15] Studies on rabbits have shown it to be a moderate to severe irritant.[10][16]
- Skin Irritation: Causes skin irritation.[3] Rabbit studies indicate it is a slight irritant.[10][16]
- Skin Sensitization: May cause an allergic skin reaction.[1][2] However, a study in guinea pigs did not induce a sensitization reaction.[10][16]

Mutagenicity

N-(2,3-Epoxypropyl)phthalimide is suspected of causing genetic defects.[\[1\]](#)[\[2\]](#)[\[3\]](#) It has shown mutagenic effects in bacterial reverse mutation assays (Ames test) with *Salmonella typhimurium* and *Klebsiella pneumoniae*.[\[10\]](#)[\[16\]](#) It also induced mutations in Chinese hamster ovary (CHO) cells.[\[10\]](#)[\[16\]](#)

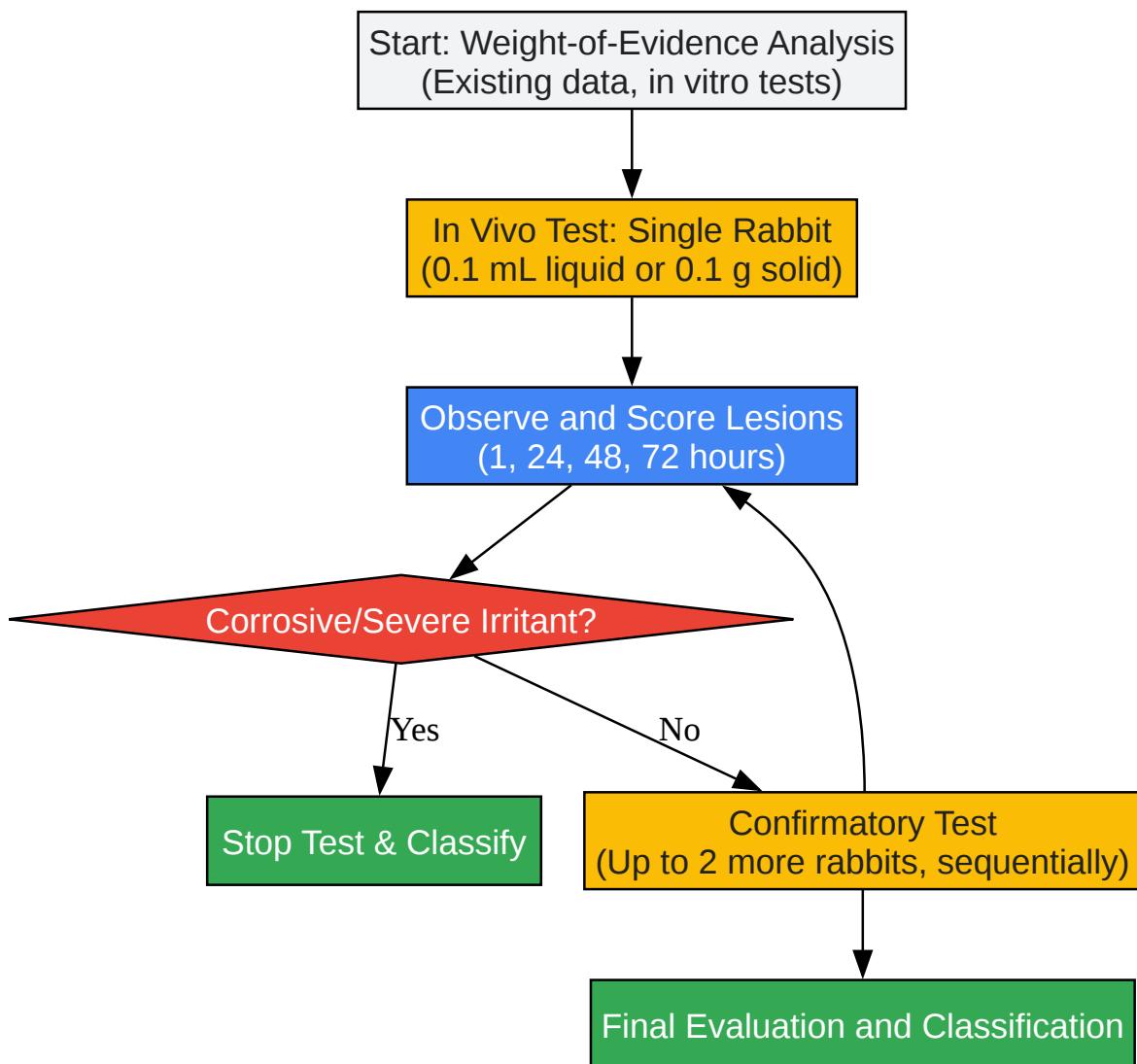
Experimental Protocols

The toxicological data for **N-(2,3-Epoxypropyl)phthalimide** are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[\[5\]](#)
- Methodology: The eyes are examined at 1, 24, 48, and 72 hours after application, and observations of corneal opacity, iritis, and conjunctival redness and chemosis are scored.[\[3\]](#) The reversibility of any observed effects is also assessed.[\[5\]](#) To minimize animal distress, a sequential testing strategy is often employed, starting with a single animal.[\[7\]](#)[\[17\]](#)
- Diagram of Experimental Workflow:



[Click to download full resolution via product page](#)

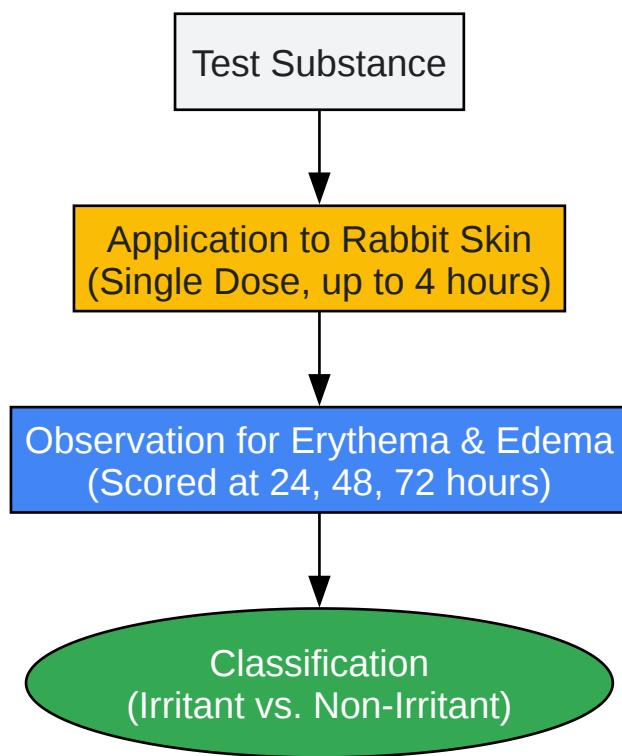
OECD Guideline 405 Workflow

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential for a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin of an animal, typically an albino rabbit.^[8]

- Methodology: The substance is applied to a small patch of skin (approximately 6 cm²) under a semi-occlusive dressing for up to 4 hours.[8][18] The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals, and the effects are scored. The reversibility of the skin reactions is also evaluated.[18]
- Diagram of Logical Relationships:



[Click to download full resolution via product page](#)

OECD Guideline 404 Logical Flow

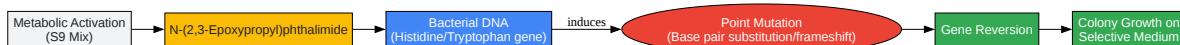
Bacterial Reverse Mutation Test (Ames Test, OECD 471)

This in vitro test is widely used to assess the mutagenic potential of a chemical.

- Principle: The test uses amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which can revert the bacteria to a state where they can synthesize the essential amino acid and form colonies on a selective medium.[4]
- Methodology: Bacterial cells are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix) to mimic

mammalian metabolism.[6][19] The number of revertant colonies is counted and compared to a negative control to determine if the substance is mutagenic.

- Diagram of Signaling Pathway (Conceptual):



[Click to download full resolution via product page](#)

Ames Test Conceptual Pathway

Safety and Handling Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Nitrile rubber (minimum 0.11 mm thickness) is a suitable option for splash contact.[20] For prolonged contact, consider more resistant materials like butyl rubber or Viton™. Always inspect gloves before use and use proper removal techniques.[20]
 - Clothing: Wear a lab coat, and for larger quantities, consider additional protective clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated, use a NIOSH-approved N95 (or better) particulate respirator.[4][6] In situations with potential for vapors or high concentrations, a respirator with organic vapor cartridges may be necessary.[21]

Safe Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[13][15] Avoid creating dust.[15][20] Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[3]

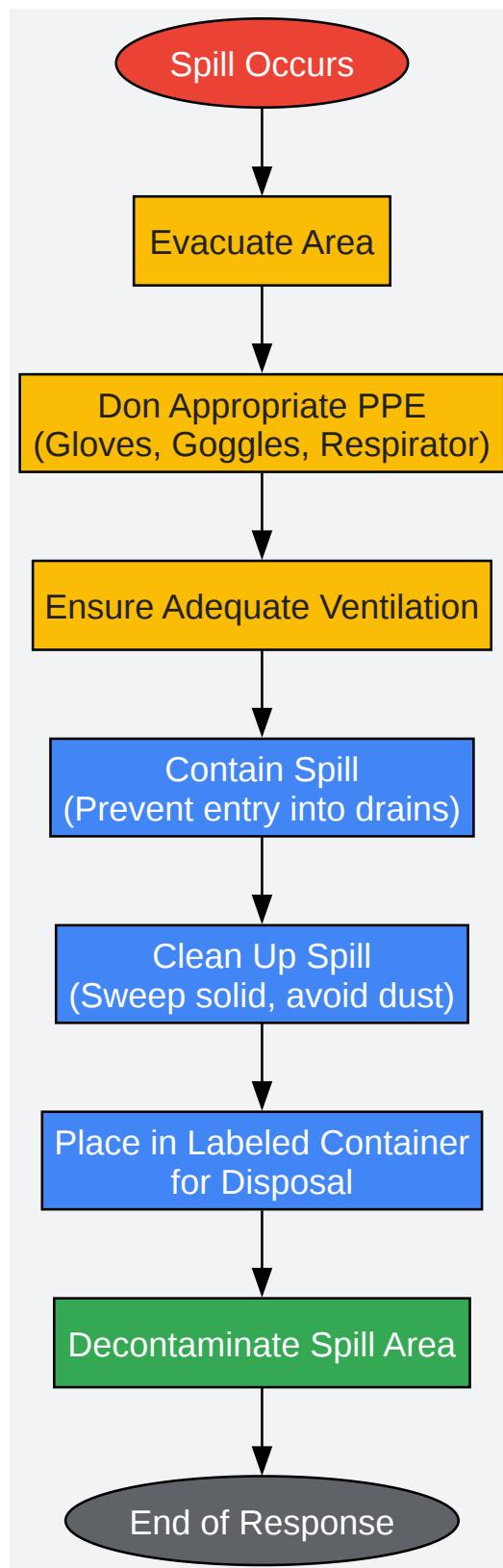
- Storage: Store in a cool, dry, well-ventilated place.[15] Keep the container tightly closed and locked up.[3][15] The substance is moisture-sensitive.[3]

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these procedures:

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.
- Carefully sweep up the solid material and place it in a suitable, labeled container for disposal.[15][20]
- Clean the spill area thoroughly.
- Prevent the material from entering drains.[15][20]
- Diagram of Spill Response Workflow:



[Click to download full resolution via product page](#)

Chemical Spill Response Workflow

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[3\]](#) Remove contaminated clothing and wash it before reuse. If skin irritation or a rash occurs, get medical advice.[\[11\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If symptoms persist, call a physician.[\[15\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[15\]](#)

Fire-Fighting and Disposal Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[15\]](#)
- Specific Hazards: Thermal decomposition can produce toxic gases, including carbon oxides and nitrogen oxides.[\[3\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[15\]](#)

Disposal

Dispose of this chemical and its container as hazardous waste.[\[3\]](#) Follow all applicable federal, state, and local regulations. Do not allow the product to enter drains.[\[15\]](#)[\[20\]](#)

Ecotoxicity

There is limited information available on the ecotoxicological effects of **N-(2,3-Epoxypropyl)phthalimide**. It is advised to prevent its release into the environment.

This technical guide is intended to provide essential safety and handling information. Always refer to the most current Safety Data Sheet (SDS) for this product and consult with a qualified safety professional for specific guidance related to your work environment and procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. (S)-(+)-N-(2,3-Epoxypropyl)phthalimide | C11H9NO3 | CID 719412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ehrs.upenn.edu [ehrs.upenn.edu]
- 4. tym.co.uk [tym.co.uk]
- 5. foxxlifesciences.in [foxxlifesciences.in]
- 6. glovesbyweb.com [glovesbyweb.com]
- 7. calpaclab.com [calpaclab.com]
- 8. Viton® – Chemical Compatibility Chart [blog.darwin-microfluidics.com]
- 9. scbt.com [scbt.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. N-(2,3-Epoxypropyl)phthalimide - Hazardous Agents | Haz-Map [haz-map.com]
- 12. N-(2,3-EPOXYPROPYL)PHTHALIMIDE - Safety Data Sheet [chemicalbook.com]
- 13. chembk.com [chembk.com]
- 14. fishersci.com [fishersci.com]
- 15. safety.fsu.edu [safety.fsu.edu]
- 16. N-(2,3-Epoxypropyl)phthalimide | C11H9NO3 | CID 21601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. gloves.com [gloves.com]
- 18. calpaclab.com [calpaclab.com]

- 19. carlroth.com [carlroth.com]
- 20. cdhfinechemical.com [cdhfinechemical.com]
- 21. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [N-(2,3-Epoxypropyl)phthalimide: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b140011#n-2-3-epoxypropyl-phthalimide-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com